Application Notes and Protocols for NMR Analysis of Ethyl Formate-13C

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Compound of Interest

Compound Name:	*Ethyl formate-13C*
CAS No.:	*73222-61-4*
Cat. No.:	*B024613*

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Introduction

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful analytical technique for determining the structure of organic molecules. Carbon-13 (^{13}C) NMR provides valuable information about the carbon skeleton of a molecule. Ethyl formate ($C_3H_6O_2$), an ester of formic acid and ethanol, has three distinct carbon environments, making it an excellent model compound for illustrating ^{13}C NMR principles. This document provides detailed application notes and protocols for the preparation of ethyl formate-^{13}C samples for NMR analysis, aimed at researchers, scientists, and professionals in drug development.

Data Presentation

The following tables summarize key quantitative data for the preparation and analysis of ethyl formate-^{13}C NMR samples.

Table 1: Recommended Sample Preparation Parameters

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Parameter	Recommended Value	Notes
Analyte	Ethyl formate-^{13}C	
Sample Mass	50-100 mg	Higher concentrations are preferable for ^{13}C NMR due to its lower sensitivity compared to ^{1}H NMR.[1]
Deuterated Solvent	Chloroform-d ($CDCl_3$)	$CDCl_3$ is a common solvent for ethyl formate.[2][3] Other deuterated solvents can be used depending on solubility and experimental requirements.[2]
Solvent Volume	0.5 - 0.7 mL	This volume is suitable for standard 5 mm NMR tubes.[4]
NMR Tube	5 mm outer diameter	Standard high-resolution NMR tubes should be used.
Internal Standard	Tetramethylsilane (TMS)	TMS is the standard reference for ^{13}C NMR, with its chemical shift set to 0.0 ppm.

Table 2: Typical ^{13}C NMR Data Acquisition Parameters

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Parameter	Suggested Value	Purpose
Pulse Sequence	Standard proton-decoupled	Decoupling removes ^{1}H-^{13}C coupling, resulting in a single peak for each unique carbon.
Number of Scans (NS)	512 or higher	A higher number of scans increases the signal-to-noise ratio, which is crucial for the less sensitive ^{13}C nucleus.
Relaxation Delay (d1)	2.0 s	Allows for the relaxation of the carbon nuclei between pulses, which is important for quantitative analysis.
Acquisition Time (aq)	~0.9 s	The duration for which the FID is recorded.
Spectral Width (sw)	~200 ppm	Encompasses the typical chemical shift range for organic molecules.

Table 3: Expected ^{13}C Chemical Shifts for Ethyl Formate in $CDCl_3$

Carbon Atom	Chemical Shift (ppm)
C=O (carbonyl)	~161.4
O-CH_2-CH_3 (methylene)	~60.1
O-CH_2-CH_3 (methyl)	~14.2
Note: These are approximate values and may vary slightly based on experimental conditions.	

Experimental Protocols

Protocol 1: Sample Preparation

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This protocol details the steps for preparing an ethyl formate-^{13}C sample for NMR analysis.

Materials:

- Ethyl formate-^{13}C (50-100 mg)
- Deuterated chloroform ($CDCl_3$)
- Tetramethylsilane (TMS)
- 5 mm NMR tube and cap
- Pasteur pipette
- Small vial
- Vortex mixer (optional)

Procedure:

- Weighing the Sample: Accurately weigh 50-100 mg of ethyl formate-^{13}C into a clean, dry vial.
- Adding the Solvent: Using a Pasteur pipette, add approximately 0.6 mL of $CDCl_3$ to the vial.
- Adding the Internal Standard: Add a small drop of TMS to the solvent. Alternatively, to avoid using too much, a drop of TMS can be added to a larger volume of the deuterated solvent that will be used for several samples.
- Dissolution: Gently swirl or vortex the vial to ensure the ethyl formate-^{13}C is completely dissolved. The solution should be clear and free of any solid particles.
- Transfer to NMR Tube: Carefully transfer the solution from the vial into a clean, dry 5 mm NMR tube using a Pasteur pipette. Ensure there are no solid particles in the solution transferred to the NMR tube. If necessary, filter the solution through a small plug of glass wool in the pipette.
- Capping the Tube: Cap the NMR tube securely to prevent solvent evaporation.

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- Labeling: Label the NMR tube clearly with the sample information.
- Cleaning: Before inserting the sample into the spectrometer, wipe the outside of the NMR tube with a lint-free tissue dampened with isopropanol or acetone to remove any dust or fingerprints.

Protocol 2: Data Acquisition

This protocol provides a general procedure for acquiring a ^{13}C NMR spectrum. The specific commands and software interface may vary depending on the spectrometer manufacturer (e.g., Bruker, JEOL, Varian).

Procedure:

- Sample Insertion: Insert the prepared NMR tube into the spinner turbine and adjust the depth using a sample gauge. Place the sample into the magnet.
- Spectrometer Setup:
  - Load a standard ^{13}C NMR experiment parameter set.
  - Lock the spectrometer onto the deuterium signal of the $CDCl_3$.
  - Shim the magnetic field to optimize its homogeneity, which will result in sharp, symmetrical peaks.
- Tuning and Matching: Tune and match the probe for the ^{13}C frequency to maximize the signal-to-noise ratio.
- Setting Acquisition Parameters:
  - Set the number of scans (ns) to a value of 512 or higher to achieve a good signal-to-noise ratio.
  - Use a relaxation delay (d1) of 2 seconds to ensure proper relaxation of the carbon nuclei.
- Acquiring the Spectrum: Start the acquisition. The experiment may take from 20 minutes to over an hour, depending on the sample concentration and the number of scans.

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- Data Processing:
  - Once the acquisition is complete, apply a Fourier transform to the Free Induction Decay (FID) to obtain the spectrum.
  - Phase and baseline correct the spectrum to ensure accurate peak representation.
  - Reference the spectrum by setting the TMS peak to 0.00 ppm.
  - Identify and label the peaks corresponding to the carbon atoms of ethyl formate.

Visualizations

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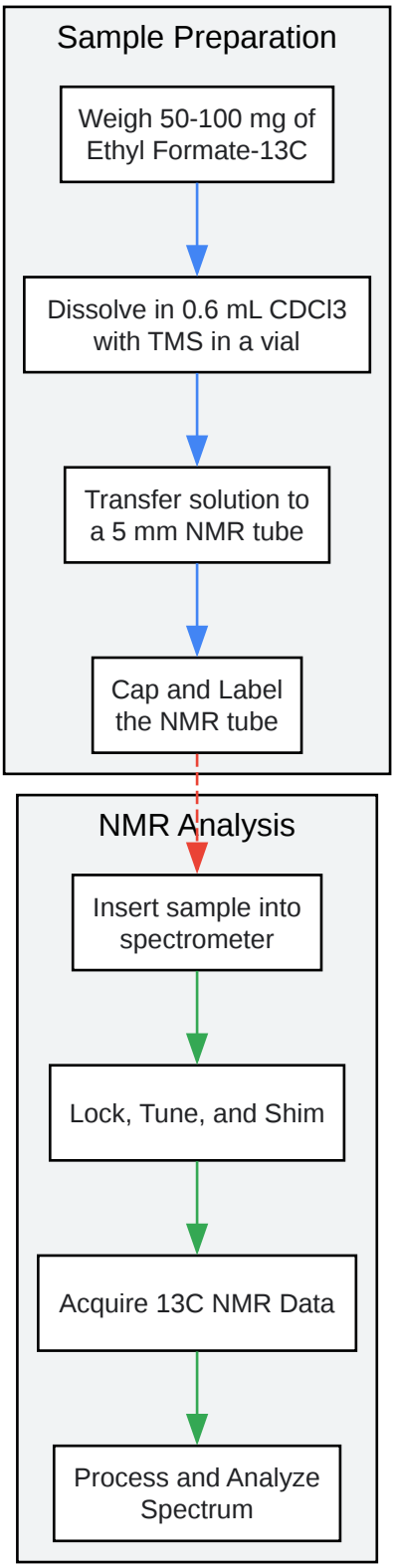

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Caption: Workflow for Ethyl Formate-^{13}C NMR Sample Preparation and Analysis.

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